

A Comparative Analysis of 6-Methoxy-3-pyridineacetic Acid Purity from Leading Suppliers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *6-Methoxy-3-pyridineacetic acid*

Cat. No.: *B1354404*

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In the pursuit of reliable and reproducible scientific outcomes, the purity of starting materials is a cornerstone of experimental integrity. This guide provides a comprehensive comparison of **6-Methoxy-3-pyridineacetic acid** from three different suppliers (designated as Supplier A, Supplier B, and Supplier C). The assessment is based on a suite of analytical techniques to provide a clear, data-driven overview of product quality.

Quantitative Purity Assessment

The purity of **6-Methoxy-3-pyridineacetic acid** from each supplier was determined using High-Performance Liquid Chromatography (HPLC), and the identity and potential impurities were further characterized by Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). The summarized data in Table 1 offers a direct comparison of the key quality attributes for each supplier's product.

Parameter	Supplier A	Supplier B	Supplier C
Appearance	White Powder	Off-white Powder	White Powder
Purity by HPLC (%) Area)	99.5%	98.2%	99.8%
Major Impurity (%) Area)	0.3%	1.1%	0.1%
Water Content (Karl Fischer)	0.15%	0.5%	0.1%
Residual Solvents (GC-HS)	<0.01%	0.1%	<0.01%
¹ H NMR	Conforms	Conforms	Conforms
Mass Spectrum (m/z)	168.0655 [M+H] ⁺	168.0654 [M+H] ⁺	168.0655 [M+H] ⁺

Table 1: Summary of Analytical Data for **6-Methoxy-3-pyridineacetic Acid** from Different Suppliers.

Experimental Protocols

Detailed methodologies for the analytical techniques used in this assessment are provided below. These protocols are designed to be readily adaptable for in-house verification.

High-Performance Liquid Chromatography (HPLC)

This method was developed to quantify the purity of **6-Methoxy-3-pyridineacetic acid** and to identify any potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (4.6 x 250 mm, 5 μ m particle size).
- Mobile Phase: A gradient of Solvent A (0.1% formic acid in water) and Solvent B (0.1% formic acid in acetonitrile).

- Gradient Program:
 - 0-5 min: 95% A, 5% B
 - 5-20 min: Linear gradient to 50% A, 50% B
 - 20-25 min: Hold at 50% A, 50% B
 - 25-26 min: Linear gradient back to 95% A, 5% B
 - 26-30 min: Hold at 95% A, 5% B
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: 270 nm.
- Injection Volume: 10 µL.
- Sample Preparation: Samples were prepared by dissolving approximately 1 mg of **6-Methoxy-3-pyridineacetic acid** in 10 mL of a 50:50 mixture of water and acetonitrile.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectra were acquired to confirm the chemical structure of the compound and to detect any proton- or carbon-containing impurities.

- Instrumentation: 400 MHz NMR spectrometer.
- Solvent: Deuterated dimethyl sulfoxide (DMSO-d₆).
- ¹H NMR Parameters:
 - Pulse Sequence: zg30
 - Number of Scans: 16
 - Relaxation Delay: 1.0 s

- ^{13}C NMR Parameters:
 - Pulse Sequence: zgpg30
 - Number of Scans: 1024
 - Relaxation Delay: 2.0 s
- Sample Preparation: Approximately 10 mg of the sample was dissolved in 0.75 mL of DMSO-d₆.

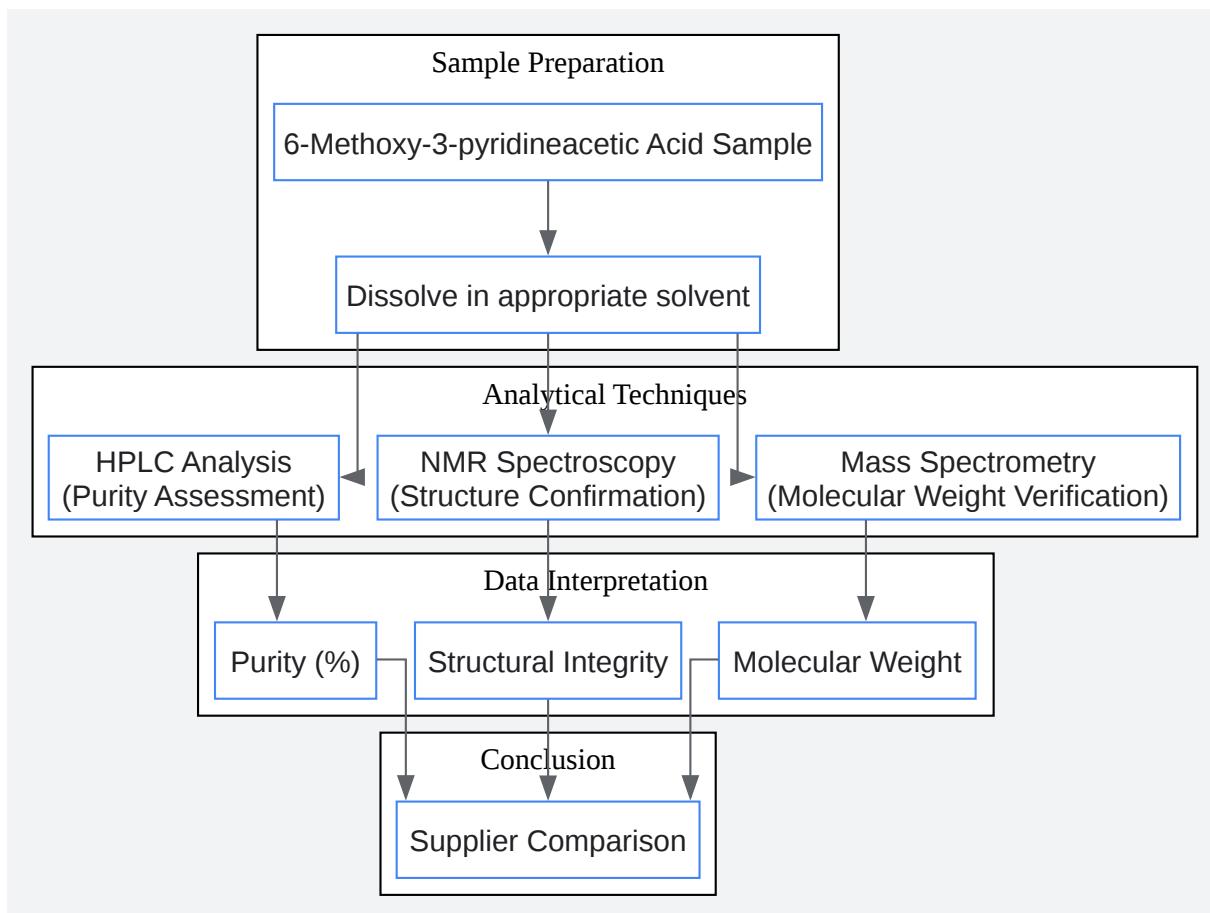
Mass Spectrometry (MS)

Mass spectrometry was used to confirm the molecular weight of **6-Methoxy-3-pyridineacetic acid**.

- Instrumentation: A Liquid Chromatography-Mass Spectrometry (LC-MS) system with an Electrospray Ionization (ESI) source.
- Ionization Mode: Positive ion mode.
- Mass Range: m/z 50-500.
- Capillary Voltage: 3.5 kV.
- Cone Voltage: 30 V.
- Source Temperature: 120 °C.
- Desolvation Temperature: 350 °C.
- Sample Infusion: The sample solution prepared for HPLC analysis was directly infused into the mass spectrometer.

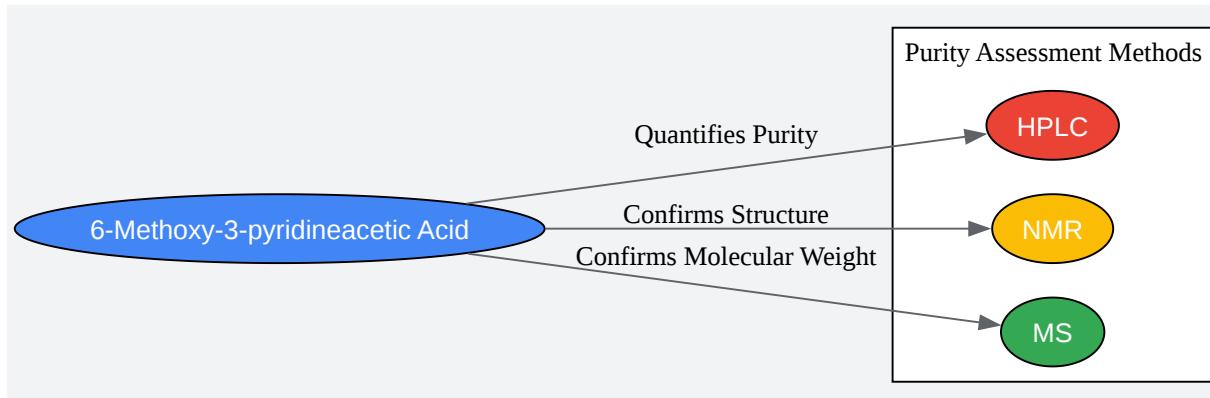
Visualized Workflows and Structures

To further clarify the experimental process and the relationships between the analytical techniques, the following diagrams are provided.



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Figure 1. Experimental workflow for the purity assessment of **6-Methoxy-3-pyridineacetic acid**.



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Figure 2. Relationship between the compound and the analytical techniques used for its assessment.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com